

Where to buy (1-Adamantylthio)acetic acid for research

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Compound of Interest

Compound Name: (1-Adamantylthio)acetic acid

Cat. No.: B187780

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(1-Adamantylthio)acetic Acid: A Guide for Researchers

(1-Adamantylthio)acetic acid is a derivative of adamantane, a bulky, lipophilic cage-like hydrocarbon. While specific research applications and detailed protocols for this particular compound are not readily available in published literature, its structural components suggest potential areas of investigation in drug discovery and materials science. This document provides a summary of available information on sourcing this compound and offers generalized protocols and workflows that researchers can adapt for initial screening and characterization.

Sourcing and Availability

For research purposes, **(1-Adamantylthio)acetic acid** can be acquired from several chemical suppliers. The compound is typically available in various purities and quantities. Researchers should always request a Certificate of Analysis (CoA) from the supplier to verify the identity and purity of the compound.

| Supplier | Catalog Number | Purity | Available Quantities |
|-----------------------------------|----------------|---------------|---|
| Aladdin Scientific Corporation | A1069443 | ≥95% | 10mg, 20mg, 50mg, 100mg, 500mg, 1g, 5g, 10g |
| P&S Chemicals | - | Not specified | Inquire for quotation |
| Sigma-Aldrich (Matrix Scientific) | MAT333116329 | Not specified | Inquire for availability |

Table 1: Suppliers of **(1-Adamantylthio)acetic acid**. This table provides a non-exhaustive list of vendors for sourcing the compound for research use.

Potential Research Applications

Although specific studies on **(1-Adamantylthio)acetic acid** are scarce, the adamantane moiety is a well-known pharmacophore. Its incorporation into drug candidates can enhance their lipophilicity, metabolic stability, and target-binding affinity. The thioacetic acid group can act as a linker or a pharmacologically active component.

Potential areas for investigation include:

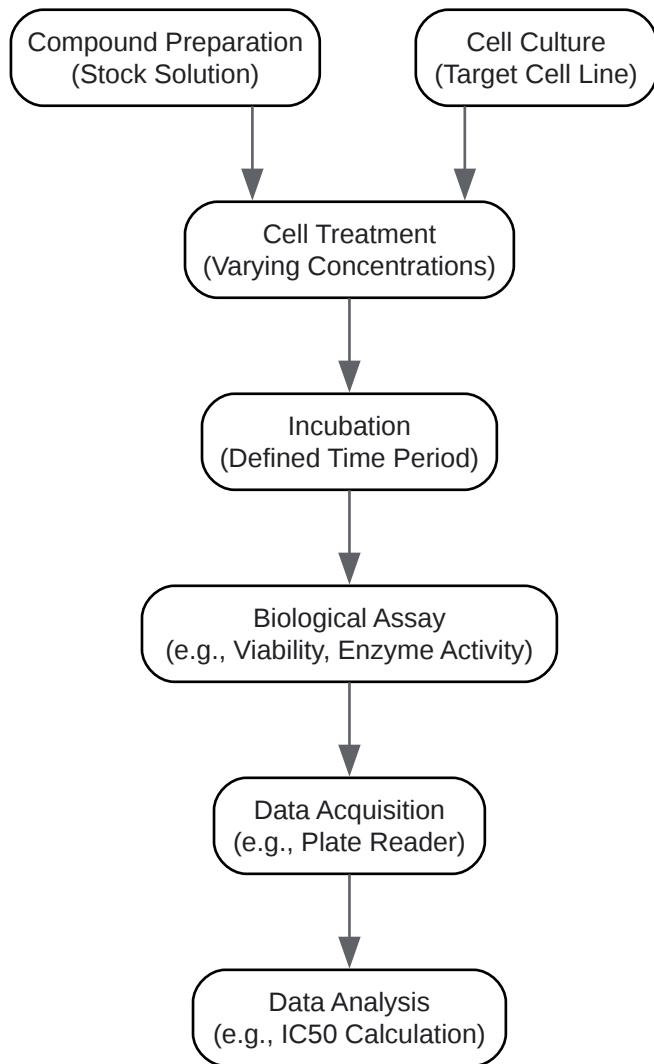
- **Antiviral Activity:** Adamantane derivatives, such as amantadine and rimantadine, have been used as antiviral agents.
- **Enzyme Inhibition:** The bulky adamantyl group can serve as an anchor to block the active sites of various enzymes.
- **Material Science:** The rigid adamantane structure can be exploited to create novel polymers and materials with unique properties.

Experimental Protocols: A General Approach

Given the lack of specific published protocols, the following are generalized experimental workflows that can be adapted for the initial investigation of **(1-Adamantylthio)acetic acid**.

General Workflow for In Vitro Compound Screening

This workflow outlines the typical steps for evaluating the biological activity of a new compound in a cell-based assay.



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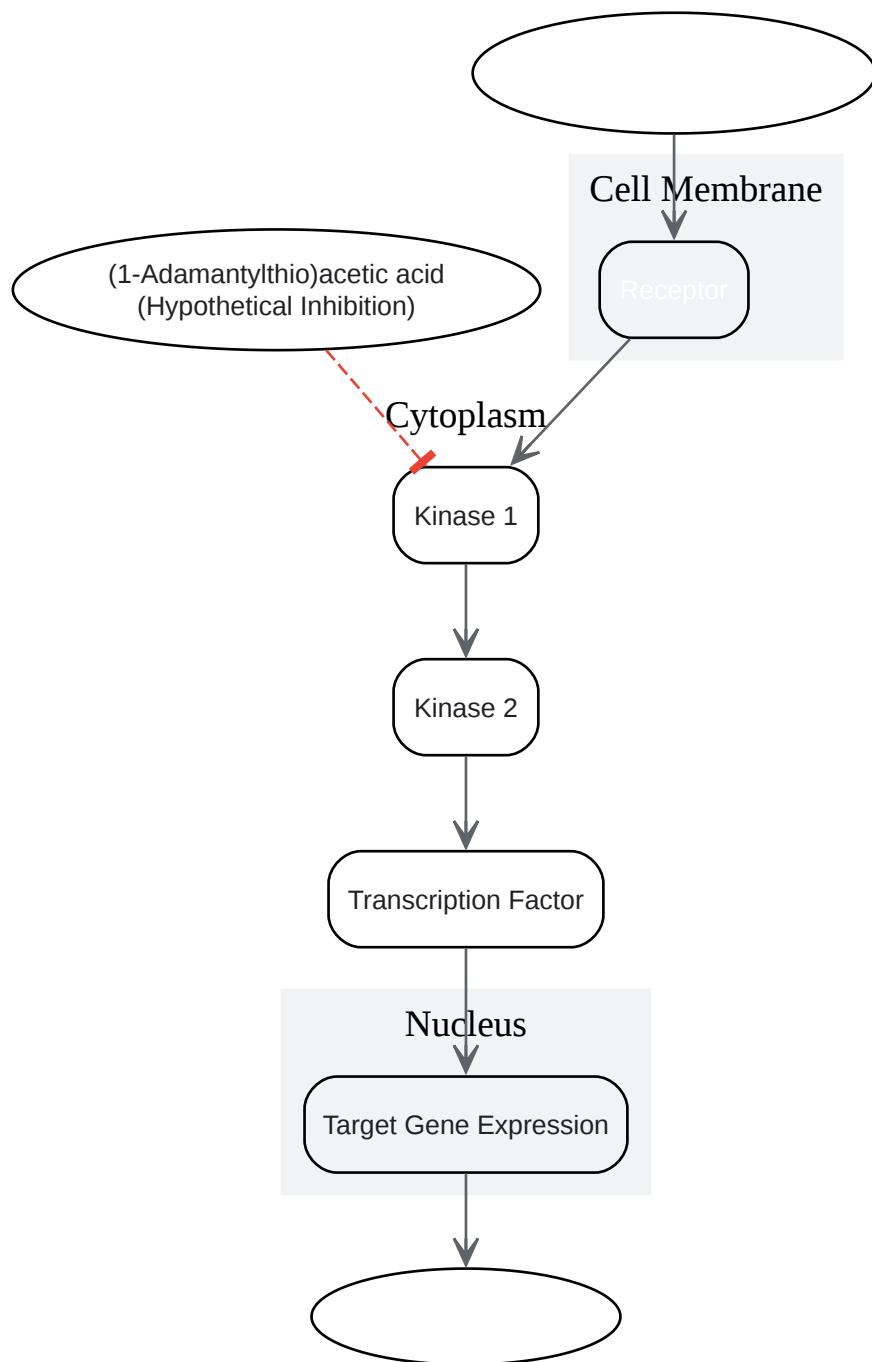
Figure 1. A generalized workflow for in vitro screening of a novel compound.

Hypothetical Signaling Pathway Involvement

While no specific signaling pathways have been elucidated for **(1-Adamantylthio)acetic acid**, many therapeutic agents exert their effects through the modulation of intracellular signaling

cascades. A common starting point for a new compound is to investigate its impact on well-established pathways involved in cell survival, proliferation, and inflammation.

The diagram below illustrates a generic signaling pathway that is often a target in drug discovery.



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Figure 2. A hypothetical signaling pathway showing potential inhibition by a test compound.

Disclaimer: The experimental workflows and signaling pathways presented are generalized examples and are not based on published data for **(1-Adamantylthio)acetic acid**.

Researchers should design their experiments based on the specific scientific question and the known properties of related adamantane compounds. Due to the absence of specific research data, no quantitative data tables can be provided at this time.

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